

# Application Notes and Protocols: Dimethyl Dodecanedioate in Specialty Lubricants

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## Compound of Interest

Compound Name: *Dimethyl dodecanedioate*

Cat. No.: *B161721*

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These application notes provide a comprehensive overview of the use of **dimethyl dodecanedioate** in the formulation of specialty lubricants. This document details its physicochemical properties, performance characteristics, and relevant experimental protocols for evaluation.

## Introduction

**Dimethyl dodecanedioate** (CAS No. 1731-79-9) is the dimethyl ester of dodecanedioic acid, a C12 linear dicarboxylic acid.[1][2] As a member of the diester family, it offers several advantageous properties for high-performance lubricant formulations. Diesters, in general, are characterized by their excellent thermal and oxidative stability, good viscosity-temperature characteristics, and low volatility, making them suitable for a wide range of demanding applications.[3] While data on other dodecanedioate esters, such as dibutyl and dioleoyl esters, is more abundant, the properties of **dimethyl dodecanedioate** can be inferred from the general characteristics of this chemical class.[3] These notes will compile the available data for **dimethyl dodecanedioate** and provide protocols for its synthesis and performance evaluation in lubricant formulations.

## Physicochemical and Performance Characteristics

The performance of a lubricant is intrinsically linked to the physicochemical properties of its base oils and additives. **Dimethyl dodecanedioate**'s molecular structure suggests its utility as

a synthetic base stock or a performance-enhancing additive in specialty lubricants.

## Data Presentation

The following tables summarize the known and estimated physicochemical and performance properties of **dimethyl dodecanedioate**.

Table 1: Physicochemical Properties of **Dimethyl Dodecanedioate**

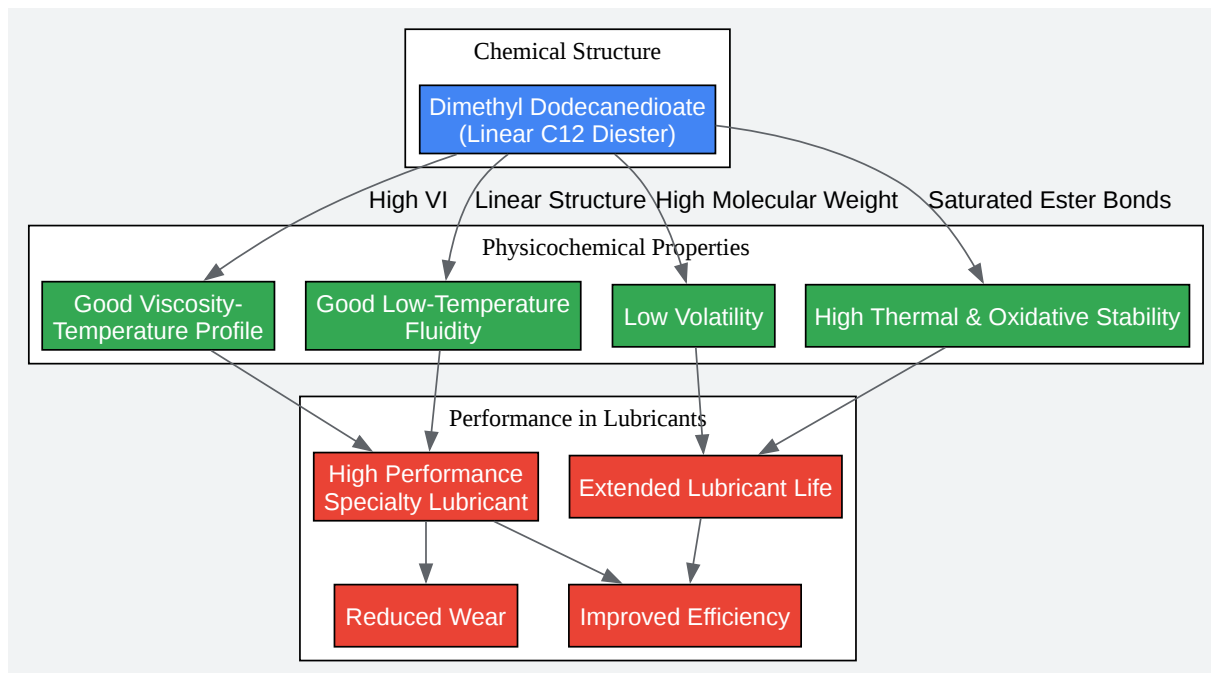
Property	Value	Source
CAS Number	1731-79-9	[2]
Molecular Formula	C <sub>14</sub> H <sub>26</sub> O <sub>4</sub>	[1]
Molecular Weight	258.35 g/mol	[1]
Melting Point	30-32 °C	[2]
Boiling Point	187-188 °C @ 14 mmHg	[2]
Density (estimate)	0.9914 g/cm <sup>3</sup>	[2]
Flash Point	187-188 °C @ 14 mmHg	[2]
Solubility	Slightly soluble in Chloroform and Methanol	[2]

Table 2: Estimated Lubricant Performance Properties of **Dimethyl Dodecanedioate**

Property	Estimated Value	General Characteristics of Dicarboxylic Acid Esters
Kinematic Viscosity @ 40 °C (cSt)	10 - 20	Diesters exhibit a wide range of viscosities depending on their structure.
Kinematic Viscosity @ 100 °C (cSt)	3 - 5	Higher molecular weight generally leads to higher viscosity.[4]
Viscosity Index (VI)	> 140	Dicarboxylic acid esters typically have high viscosity indices.[3][5]
Pour Point (°C)	< -20	The pour point is influenced by the linearity of the carbon chain.
Oxidation Stability	Good to Excellent	Diesters generally possess good thermal and oxidative stability.[3]

## Signaling Pathways and Logical Relationships

The utility of **dimethyl dodecanedioate** in lubricants stems from the relationship between its chemical structure and its functional properties.



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### Structure-Property-Performance Relationship

## Experimental Protocols

The following protocols outline the synthesis of **dimethyl dodecanedioate** and the standard methods for evaluating its performance in a lubricant formulation.

### Protocol 1: Synthesis of Dimethyl Dodecanedioate

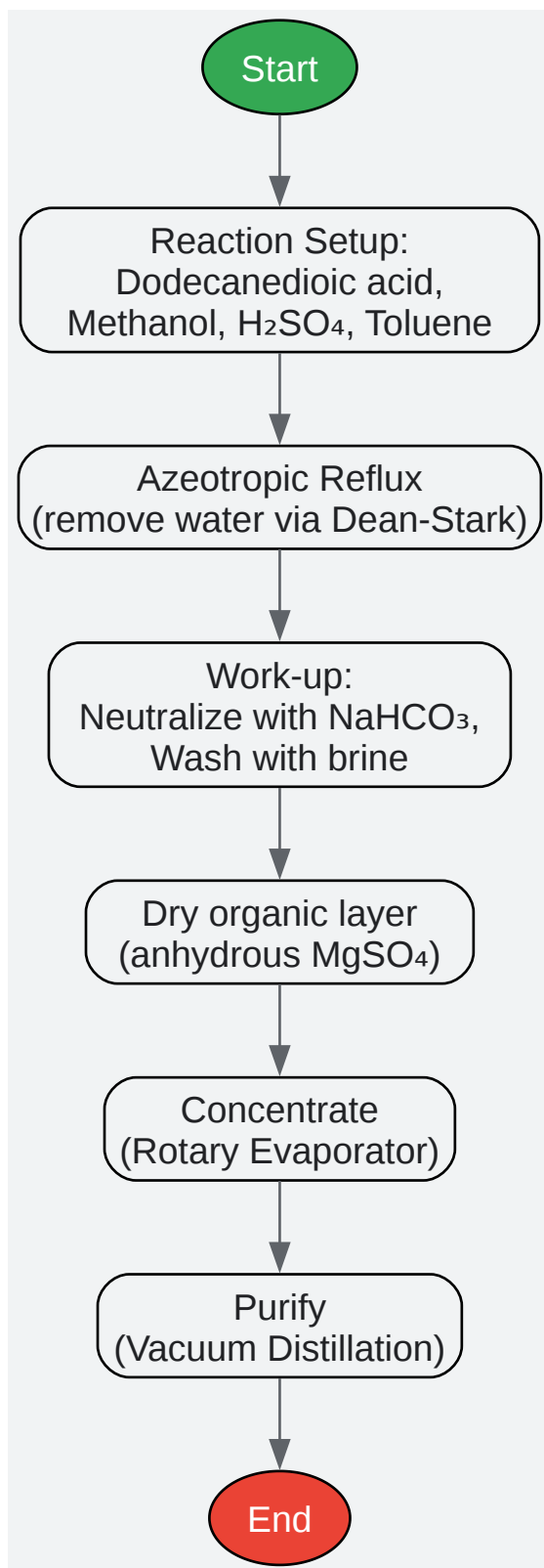
This protocol is adapted from the well-established Fischer-Speier esterification method for synthesizing diesters.[6]

Objective: To synthesize **dimethyl dodecanedioate** from dodecanedioic acid and methanol.

## Materials:

- Dodecanedioic acid
- Methanol (excess)
- Sulfuric acid (catalyst)
- Toluene (for azeotropic removal of water)
- 5% aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Three-necked round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

## Workflow Diagram:



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### Synthesis Workflow

#### Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, add dodecanedioic acid, an excess of methanol (e.g., 3-5 molar equivalents), a catalytic amount of sulfuric acid, and toluene.
- **Azeotropic Reflux:** Assemble a Dean-Stark apparatus and a reflux condenser. Heat the mixture to reflux with vigorous stirring. The methanol-water azeotrope will be collected in the Dean-Stark trap, driving the reaction to completion.<sup>[6]</sup>
- **Work-up:** After the theoretical amount of water has been collected, cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with 5% aqueous sodium bicarbonate solution to neutralize the acid catalyst, followed by brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the toluene and excess methanol under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude **dimethyl dodecanedioate** by vacuum distillation to obtain the final product.

## Protocol 2: Evaluation of Lubricant Properties

The following ASTM standard test methods are crucial for evaluating the performance of lubricant formulations containing **dimethyl dodecanedioate**.

### A. Kinematic Viscosity and Viscosity Index

- **Method:** ASTM D445 (Kinematic Viscosity) and ASTM D2270 (Viscosity Index Calculation).<sup>[7][8][9][10][11]</sup>
- **Procedure:**
  - Measure the kinematic viscosity of the lubricant sample at 40°C and 100°C using a calibrated glass capillary viscometer.<sup>[7][9][10][11]</sup> The time taken for a fixed volume of the liquid to flow under gravity through the capillary is measured.<sup>[9]</sup>

- The kinematic viscosity is calculated by multiplying the flow time by the viscometer constant.[\[7\]](#)
- Calculate the Viscosity Index (VI) from the kinematic viscosities at 40°C and 100°C using the formulas provided in ASTM D2270.[\[8\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) A higher VI indicates a smaller change in viscosity with temperature.[\[8\]](#)

## B. Pour Point Determination

- Method: ASTM D97.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Procedure:
  - The lubricant sample is preheated and then cooled at a specified rate in a test jar.[\[15\]](#)[\[16\]](#)[\[17\]](#)
  - At intervals of 3°C, the jar is tilted to observe for any movement of the oil.[\[15\]](#)[\[17\]](#)
  - The lowest temperature at which movement is observed is recorded. The pour point is reported as 3°C above this temperature.[\[16\]](#)[\[17\]](#)[\[19\]](#)

## C. Oxidation Stability

- Method: ASTM D2272 (Rotating Pressure Vessel Oxidation Test - RPVOT).[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)
- Procedure:
  - A sample of the lubricant, water, and a copper catalyst are placed in a pressure vessel.[\[20\]](#)[\[22\]](#)
  - The vessel is pressurized with oxygen and heated to 150°C while being rotated.[\[20\]](#)[\[22\]](#)[\[23\]](#)
  - The time taken for a specified drop in oxygen pressure is measured as the oxidation stability, indicating the lubricant's resistance to oxidation.[\[20\]](#)[\[22\]](#)



## Conclusion

**Dimethyl dodecanedioate** shows significant potential for use in the formulation of high-performance specialty lubricants due to its expected favorable properties, including good thermal and oxidative stability, a high viscosity index, and good low-temperature fluidity. The experimental protocols provided herein offer a framework for the synthesis and comprehensive evaluation of lubricant formulations containing this promising diester. Further research to generate specific performance data for **dimethyl dodecanedioate** is warranted to fully realize its potential in advanced lubrication technology.

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